

# Calceolarioside B spectral data NMR HPLC

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## Compound Focus: Calceolarioside B

CAS No.: 105471-98-5

Cat. No.: S628172

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## Characterization Methods and Data

The table below summarizes the techniques used to characterize **Calceolarioside B** and the key data available from the search results.

Analytical Method	Reported Data & Purpose	Source / Reference
NMR Spectroscopy	Confirmed that ( <sup>1</sup> H)-NMR, ( <sup>13</sup> C)-NMR, and ( <sup>31</sup> P)-NMR spectra were obtained and correspond to the assigned structure. [1]	Certificate of Analysis (Carl Roth) [1]
HPLC	Purity confirmed via HPLC; specific method details not provided. [1]	Certificate of Analysis (Carl Roth) [1]
UHPLC-FT-ICR-MS	Used for comprehensive profiling in a complex matrix (Lianhua Qingwen capsule); identifies molecular formula, mass, and fragments. [2]	Research Article (2024) [2]

## Detailed Experimental Protocols

For researchers looking to implement these methods, here are the detailed experimental conditions.

## For UHPLC-MS Analysis in Complex Mixtures

This protocol is adapted from a study profiling traditional Chinese medicine, suitable for identifying **Calceolarioside B** in a natural product extract [2].

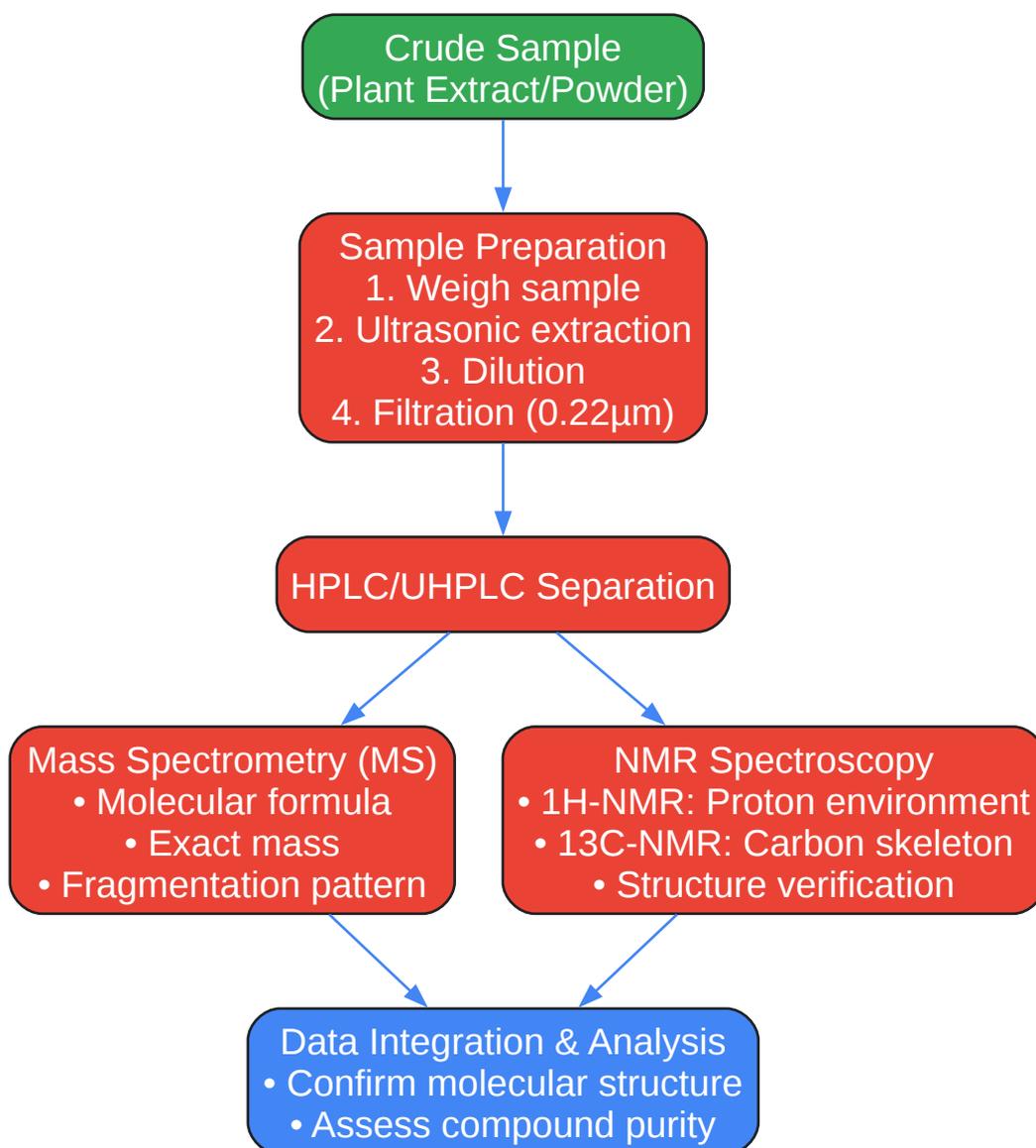
- **Instrumentation:** Agilent 1260 UPLC system coupled to a Bruker Solarix 7.0T FT-ICR mass spectrometer.
- **Chromatography Conditions:**
  - **Column:** ACQUITY UPLC HSS T3 (2.1 mm × 100 mm, 1.8 μm).
  - **Mobile Phase:** (A) 0.1% formic acid in water; (B) Acetonitrile.
  - **Gradient Elution:** | Time (min) | %B | | :--- | :--- | | 0 | 8% | | 2 | 20% | | 20 | 50% | | 26 | 98% | | 26-33 | 98% (isocratic) |
  - **Flow Rate:** 0.30 mL/min.
  - **Column Temperature:** 35 °C.
  - **Injection Volume:** 10 μL.
- **Mass Spectrometry Conditions:**
  - **Ionization:** ESI in both positive and negative ion modes.
  - **Scan Range:** *m/z* 100–1200.
  - **Capillary Voltage:** 4.5 kV.
  - **Dry Gas Temperature:** 200 °C.
  - **Dry Gas Flow:** 8 L/min.
  - **Nebulizer Gas Pressure:** 4 bar.

## For Sample Preparation

- **Extraction:** A sample (e.g., 0.35 g of capsule powder) is ultrasonicated with 7 mL of a solvent (e.g., water, methanol) for 30 minutes.
- **Dilution:** The extract is diluted to a final concentration of 0.05 g/mL.
- **Filtration:** The solution is filtered through a 0.22 μm membrane before analysis [2].

## Workflow for Compound Characterization

The following diagram illustrates the typical workflow for characterizing a compound like **Calceolarioside B** using the techniques described above:



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## Key Findings and Practical Notes

- **Structural Confirmation:** The combination of NMR and MS is essential. NMR provides definitive proof of the molecular structure and stereochemistry, while MS confirms the molecular formula and mass [3] [1].
- **Purity Assessment:** HPLC is the standard method for determining the purity of a prepared sample, a critical step before biological testing [1].
- **Application in Research:** The UHPLC-FT-ICR-MS method highlights how **Calceolarioside B** can be identified and studied within a complex mixture of hundreds of other compounds, which is often the

case in natural product research [2].

## How to Proceed Further

- **Contact Suppliers:** For specific NMR chemical shifts and HPLC chromatograms, I recommend contacting the manufacturers (e.g., Carl ROTH, BioCrick) directly. They often provide detailed Certificates of Analysis (CoA) with this specific data upon request [3] [1].
- **Consult Specialized Databases:** Searching dedicated spectral databases (like those from Wiley, NIST, or ACD/Labs) would be the most reliable way to find published NMR and MS spectra for this compound.

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## References

1. Calceolarioside B, 10 mg, CAS No. 105471-98-5 [carlroth.com]
2. Comprehensive characterization of the chemical ... [pmc.ncbi.nlm.nih.gov]
3. | CAS... | Manufacturer BioCrick Calceolarioside B [biocrick.com]

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